

# Proper Disposal Procedures for rac-S 33138

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## Compound of Interest

Compound Name:	rac S 33138
CAS No.:	220647-56-3
Cat. No.:	B108224

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## Compound Identification & Hazard Profile

Before initiating disposal, you must verify the chemical identity to ensure compatibility with waste streams. rac-S 33138 is a bioactive research chemical affecting the Central Nervous System (CNS). It must be handled with the assumption of high toxicity due to its potent receptor affinity.

Parameter	Technical Detail
Chemical Name	N-[4-[2-[(3aS,9bR)-8-cyano-1,3a,4,9b-tetrahydrochromeno[3,4-c]pyrrol-2(3H)-yl]ethyl]phenyl]acetamide
Common Code	rac-S 33138 (Racemic Mixture)
CAS Number	220647-56-3 (racemate) / 245514-32-3 (S-enantiomer)
Molecular Formula	C <sub>22</sub> H <sub>23</sub> N <sub>3</sub> O <sub>2</sub>
Mechanism	Dopamine D3 Receptor Antagonist
Physical State	Solid (White to Off-white powder)
Primary Hazard	Bioactive / Toxic. Potential CNS depression or stimulation upon accidental exposure.[1][2]

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*Critical Safety Note: As a potent D3 antagonist, this compound can induce physiological effects at milligram quantities. Treat all waste (solid and liquid) as Acutely Toxic.*

## Personal Protective Equipment (PPE) Matrix

The causality of exposure risk lies in the compound's ability to cross the blood-brain barrier. Standard lab attire is insufficient; barrier protection against fine particulates and organic solvents is required.

PPE Category	Specification	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of airborne particulates during weighing or spill cleanup.
Dermal	Double Nitrile Gloves (0.11 mm min)	Prevents transdermal absorption, especially if dissolved in DMSO (a skin penetrant).
Ocular	Chemical Splash Goggles	Protects against splashes; safety glasses are insufficient for liquid waste handling.
Body	Tyvek® Sleeves or Lab Coat	Prevents accumulation of dust on personal clothing.

## Disposal Workflows

Do NOT dispose of rac-S 33138 down the drain. It is an organic pollutant with specific receptor activity that can affect aquatic life.

### Workflow A: Solid Waste (Pure Substance)

Applicable for: Expired powder, weighing boat residues, and contaminated solid debris.

- Containment: Transfer the solid material into a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste label immediately.
  - Constituents: "rac-S 33138 (Dopamine Antagonist)"
  - Hazard Checkbox: Toxic, Irritant.
- Sealing: Screw the cap tightly and seal with Parafilm to prevent fugitive dust emissions.
- Disposal Path: Designate for High-Temperature Incineration.

## Workflow B: Liquid Waste (Stock Solutions)

Applicable for: Solutions in DMSO, Ethanol, or Methanol.

- Segregation: Determine the solvent base.
  - Non-Halogenated: DMSO, Ethanol, Methanol.
  - Halogenated: Dichloromethane (DCM), Chloroform.
- Bulking: Pour into the appropriate solvent waste carboy.
  - Note: Do not mix with strong oxidizers (e.g., Nitric Acid waste) as organic amines can react violently.
- Rinsing: Triple-rinse the original vial with the compatible solvent. Add rinsate to the waste carboy.
- Disposal Path: Fuel blending or Incineration.

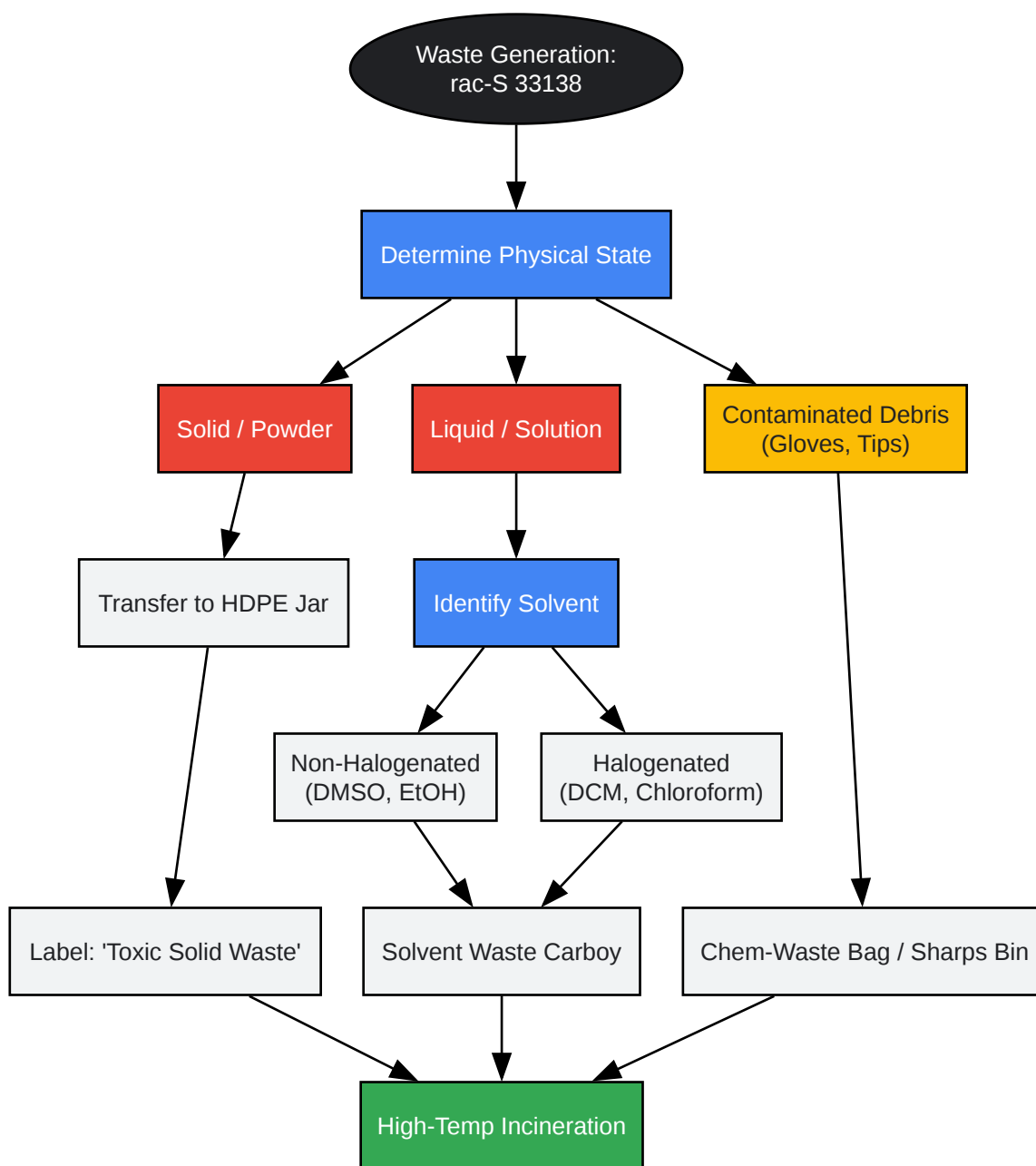
## Workflow C: Contaminated Sharps & Debris

Applicable for: Syringes, pipette tips, and gloves.

- Sharps: Place needles/syringes directly into a Red Biohazard/Sharps Bin labeled for "Chemical Contamination."
- Soft Debris: Place contaminated gloves and paper towels into a clear hazardous waste bag (or yellow chem-waste bag depending on facility rules), not regular trash.

## Decision Logic Diagram

The following diagram illustrates the decision process for segregating rac-S 33138 waste streams to ensure compliance and safety.



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Figure 1: Segregation logic for rac-S 33138 waste streams ensuring separation of halogenated solvents and proper containment of solids.

## Emergency Spill Response

In the event of a spill, immediate containment is necessary to prevent aerosolization.

- Evacuate & Alert: Clear the immediate area.

- Don PPE: Put on N95 respirator, double gloves, and goggles.
- Powder Spill:
  - Cover with a damp paper towel (water or ethanol) to prevent dust generation.
  - Scoop material gently into a waste container.
  - Do not dry sweep.
- Liquid Spill:
  - Absorb with vermiculite or spill pads.
  - Place absorbents into a sealed bag labeled "Hazardous Waste - Debris."
- Decontamination: Wipe the surface with 70% Ethanol followed by a detergent wash.

## References

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)
- PubChem. (n.d.). Compound Summary for S 33138. National Library of Medicine. Retrieved October 26, 2025, from [\[Link\]](#)

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## Sources

- [1. rac S 33138 | CAS 220647-56-3 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. S-33138-药物合成数据库 \[drugfuture.com\]](#)
- [To cite this document: BenchChem. \[Proper Disposal Procedures for rac-S 33138\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

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